

A Comprehensive Technical Guide to 4-Phenoxybutyric Acid

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Compound of Interest

Compound Name: 4-Phenoxybutyric acid

CAS No.: 38669-42-0

Cat. No.: B7739243

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Phenoxybutyric acid, also known as 4-phenoxybutanoic acid, is an organic compound that serves as a versatile intermediate in the synthesis of a variety of pharmaceutical and agrochemical agents.[1] Its molecular structure, featuring a phenoxy group linked to a butyric acid backbone, imparts both lipophilic and hydrophilic characteristics.[1] This duality makes it a valuable building block in medicinal chemistry for the development of novel therapeutic agents. This guide provides an in-depth overview of **4-phenoxybutyric acid**, including its fundamental properties, synthesis, and potential applications, with a focus on providing actionable insights for laboratory and development settings.

Core Properties and Data

A thorough understanding of the fundamental physicochemical properties of a compound is critical for its effective application in research and development. The key identifiers and molecular properties of **4-phenoxybutyric acid** are summarized below.

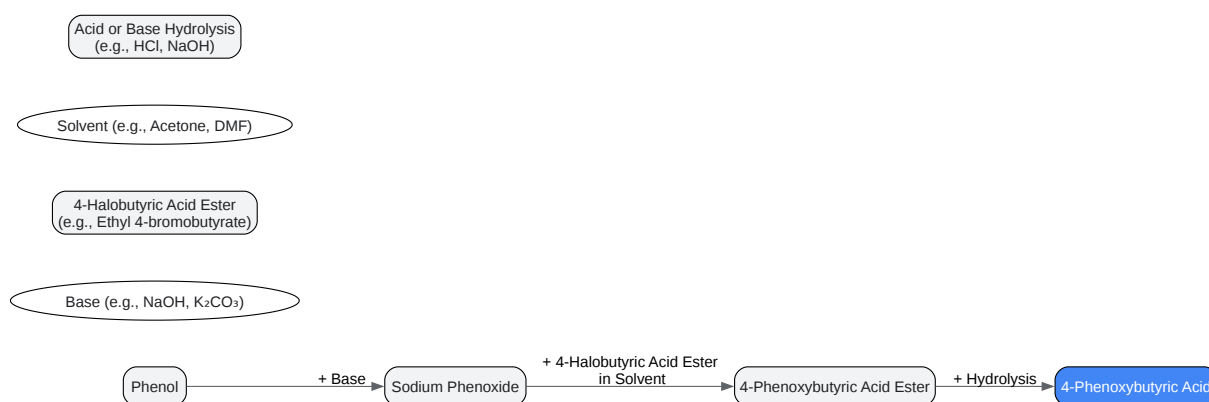
Property	Value	Source
CAS Number	6303-58-8	[2], [3]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2], [3]
Molecular Weight	180.20 g/mol	[2], [3]
Appearance	White to off-white solid or crystalline substance	[1]
Synonyms	4-Phenoxybutanoic Acid, γ -Phenoxybutyric acid	[1]

Synthesis and Mechanism

The synthesis of **4-phenoxybutyric acid** is a well-established process in organic chemistry, typically achieved through the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by a phenoxide ion. The causality behind this choice of reaction lies in its efficiency and high yield for forming the ether linkage.

A common synthetic route involves the reaction of phenol with a 4-halobutyric acid ester, followed by hydrolysis of the resulting ester to yield the final carboxylic acid. The use of an ester derivative of 4-halobutyric acid is a strategic choice to prevent the acidic proton of the carboxylic acid from interfering with the basic conditions typically employed for the Williamson ether synthesis.

Synthetic Workflow Diagram



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Caption: Williamson ether synthesis of **4-Phenoxybutyric acid**.

Detailed Synthetic Protocol

This protocol describes a general procedure for the synthesis of **4-phenoxybutyric acid**. All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- Phenol
- Sodium hydroxide (NaOH)
- Ethyl 4-bromobutyrate

- Acetone (anhydrous)
- Hydrochloric acid (HCl), concentrated
- Diethyl ether
- Magnesium sulfate (MgSO₄), anhydrous
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Standard glassware for extraction and filtration

Procedure:

- **Formation of Sodium Phenoxide:** In a round-bottom flask, dissolve phenol in a suitable solvent such as ethanol. Add an equimolar amount of sodium hydroxide solution and stir until the phenol is completely converted to sodium phenoxide.
- **Williamson Ether Synthesis:** To the solution of sodium phenoxide, add ethyl 4-bromobutyrate. The reaction mixture is then heated to reflux for several hours to facilitate the nucleophilic substitution. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Extraction:** After the reaction is complete, the solvent is removed under reduced pressure. The residue is then taken up in water and diethyl ether. The organic layer is separated, and the aqueous layer is extracted twice more with diethyl ether.
- **Hydrolysis:** The combined organic extracts containing the ethyl 4-phenoxybutyrate are then subjected to acidic or basic hydrolysis. For acidic hydrolysis, the ester is heated with dilute hydrochloric acid. For basic hydrolysis, the ester is refluxed with an aqueous solution of sodium hydroxide, followed by acidification with HCl.
- **Isolation and Purification:** Upon cooling, **4-phenoxybutyric acid** will precipitate out of the acidic solution. The solid product is collected by vacuum filtration, washed with cold water,

and dried. Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol/water.

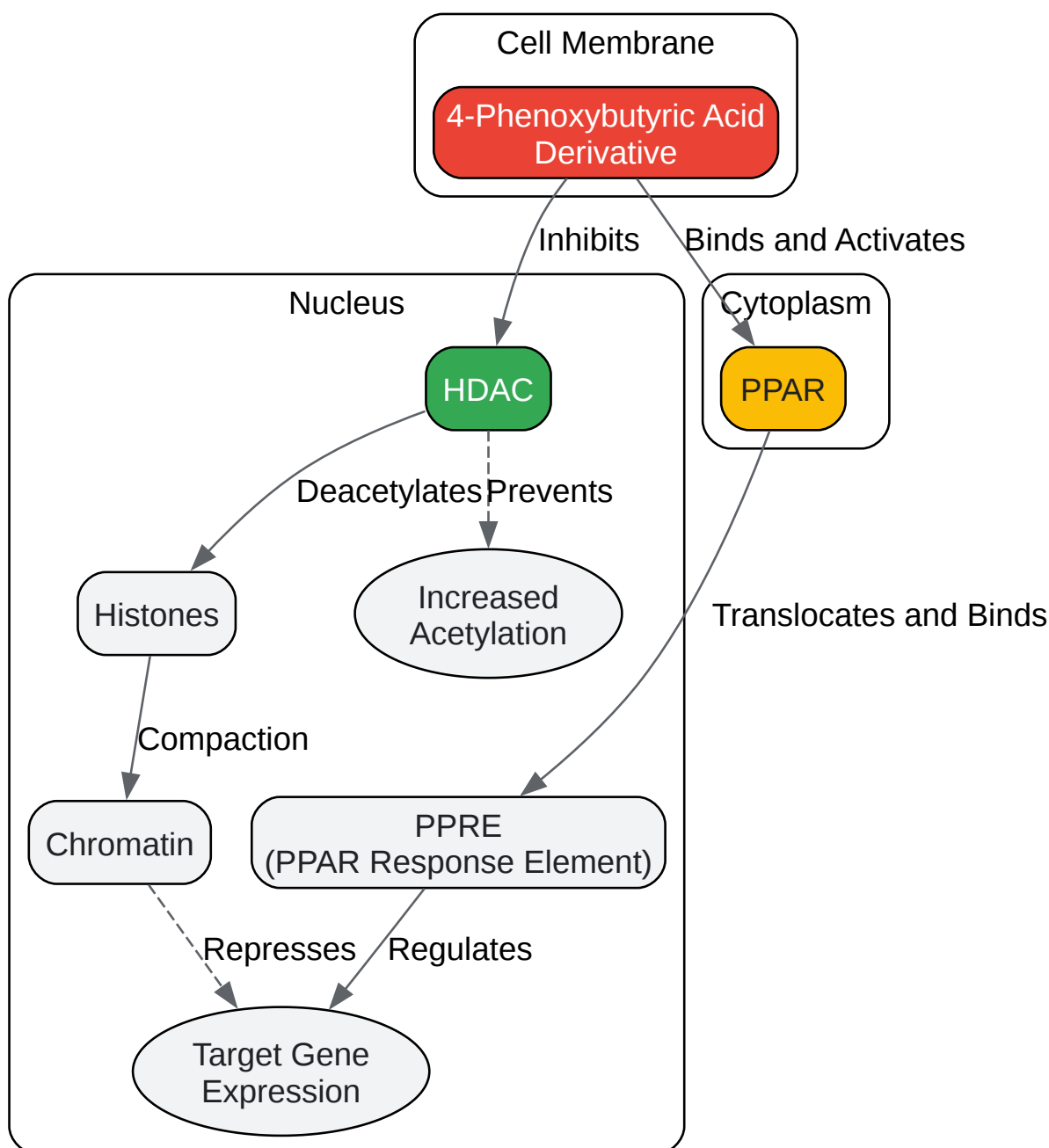
Applications in Research and Drug Development

4-Phenoxybutyric acid and its derivatives are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. The phenoxy ether linkage is a common motif in many biologically active compounds, and the butyric acid side chain can be readily modified to modulate pharmacokinetic and pharmacodynamic properties.

Potential Therapeutic Areas

- **Peroxisome Proliferator-Activated Receptor (PPAR) Agonism:** Certain derivatives of **4-phenoxybutyric acid** have been investigated as ligands for PPARs, which are nuclear receptors involved in the regulation of lipid and glucose metabolism. Agonism of these receptors has therapeutic potential for the treatment of metabolic disorders such as type 2 diabetes and dyslipidemia.
- **Histone Deacetylase (HDAC) Inhibition:** Short-chain fatty acids are known to inhibit HDACs, enzymes that play a crucial role in the epigenetic regulation of gene expression. While butyric acid itself is a known HDAC inhibitor, derivatives such as **4-phenoxybutyric acid** can be designed to have improved potency and selectivity for specific HDAC isoforms, making them attractive candidates for cancer therapy.
- **Antimicrobial Agents:** The lipophilic nature of the phenoxy group can facilitate the penetration of microbial cell membranes. By incorporating this moiety, novel antimicrobial agents with enhanced efficacy can be developed.

Signaling Pathway Interaction Diagram



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Caption: Potential mechanisms of action for **4-Phenoxybutyric acid** derivatives.

Safety and Handling

As with all laboratory chemicals, **4-phenoxybutyric acid** should be handled with care. It is irritating to the eyes, respiratory system, and skin.^[4] Appropriate personal protective

equipment, including safety glasses, gloves, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated area or a fume hood. In case of contact, flush the affected area with copious amounts of water and seek medical attention if irritation persists.

Conclusion

4-Phenoxybutyric acid is a valuable and versatile chemical intermediate with significant potential in the fields of pharmaceutical and agrochemical research. Its straightforward synthesis and the modifiable nature of its structure make it an attractive starting point for the development of novel bioactive molecules. A comprehensive understanding of its properties, synthesis, and potential biological activities is essential for researchers and scientists looking to leverage this compound in their work.

References

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